

Technical Support Center: Managing Isopropyl Methanesulfonate (IPMS) Waste and Disposal

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Compound of Interest

Compound Name: Isopropyl methanesulfonate

Cat. No.: B049304

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe management and disposal of **Isopropyl methanesulfonate** (IPMS) waste. Please consult your institution's Environmental Health and Safety (EHS) department for specific protocols and compliance with local, state, and federal regulations.

Frequently Asked Questions (FAQs)

1. What is **Isopropyl methanesulfonate** (IPMS) and what are its primary hazards?

Isopropyl methanesulfonate (IPMS), also known as isopropyl mesylate, is an alkylating agent.^[1] It is a clear, colorless liquid.^{[1][2]} The primary hazards associated with IPMS include:

- Corrosivity: It causes severe skin burns and eye damage.^{[1][3][4]}
- Toxicity: It is harmful if swallowed.^{[1][3]}
- Carcinogenicity: It is suspected of causing cancer.^{[1][3]}
- Mutagenicity: It is suspected of causing genetic defects.^{[1][3]}
- Irritation: It causes irritation to the respiratory system.^[2]

2. What personal protective equipment (PPE) should I use when handling IPMS?

Due to its hazardous nature, appropriate personal protective equipment (PPE) is mandatory when handling IPMS. This includes:

- Eye and Face Protection: Chemical safety goggles or a face shield.[\[2\]](#)[\[5\]](#)
- Skin Protection: Chemically resistant gloves (e.g., nitrile gloves) and a lab coat.[\[2\]](#)[\[5\]](#)[\[6\]](#)
Appropriate protective clothing should be worn to prevent skin exposure.[\[2\]](#)
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[7\]](#) If ventilation is inadequate, a respirator may be required.[\[2\]](#)[\[8\]](#)

3. How should I store IPMS?

IPMS should be stored in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[5\]](#)[\[7\]](#) It is recommended to keep it refrigerated (below 4°C/39°F).[\[2\]](#)[\[5\]](#)[\[7\]](#) The container should be kept tightly closed.[\[2\]](#)[\[7\]](#)[\[8\]](#)

4. How do I handle a small spill of IPMS in the lab?

For small spills, follow these general steps, and always consult your institution's specific spill response procedures:

- Evacuate and Alert: Alert personnel in the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Wear PPE: Put on the appropriate PPE as described above.
- Absorb: Cover the spill with an inert absorbent material like vermiculite, sand, or earth.[\[2\]](#)
- Collect: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste.[\[2\]](#)[\[9\]](#)
- Decontaminate: Clean the spill area with soap and water, and then wipe it dry.[\[9\]](#)
- Dispose: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste.[\[9\]](#)[\[10\]](#)

5. How should I dispose of IPMS waste?

IPMS waste is considered hazardous and must be disposed of according to federal, state, and local regulations.^[2]^[5]

- **Waste Classification:** Chemical waste generators must determine if a discarded chemical is classified as a hazardous waste according to EPA guidelines (40 CFR Parts 261.3).^[2]
- **Collection:** Collect IPMS waste in a designated, properly labeled, and sealed container.^[11]
- **Professional Disposal:** Arrange for disposal through your institution's EHS department or a licensed hazardous waste disposal company.^[12]^[13] Incineration is a common method for treating this type of waste.
- **Do NOT:** Do not dispose of IPMS waste down the drain or in regular trash.^[3]

6. What should I do in case of accidental exposure to IPMS?

Immediate action is crucial in case of exposure:

- **Skin Contact:** Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.^[5] Seek immediate medical attention.^[5]
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[2]^[5] Seek immediate medical attention.^[5]
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.^[2] Seek immediate medical attention.^[5]
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center and seek immediate medical attention.^[5]

Quantitative Data

Table 1: Physical and Chemical Properties of **Isopropyl Methanesulfonate**

Property	Value	Reference
Molecular Formula	C4H10O3S	[5]
Molecular Weight	138.19 g/mol	[1]
Appearance	Clear, colorless liquid	[1][2]
Density	1.1351 g/mL at 25 °C	
Boiling Point	82 °C @ 6 mm Hg	[2]
Flash Point	104 °C (219.2 °F)	[7]
Solubility in Water	5.21 x 10 ⁴ mg/L at 25 °C (estimated)	[8]

Table 2: Toxicological Data

Endpoint	Value	Species	Reference
Oral LD50	287 mg/kg	Wild Bird	[2]
Oral LD50	562 mg/kg	Quail (female)	[1]

Experimental Protocols

Protocol 1: Decontamination of a Small IPMS Spill

Objective: To safely clean and decontaminate a small spill of **Isopropyl methanesulfonate** (less than 100 mL) in a laboratory setting.

Materials:

- Personal Protective Equipment (PPE): Chemical safety goggles, face shield, chemically resistant gloves, lab coat.
- Spill Kit: Inert absorbent material (vermiculite, sand, or commercial sorbent), two plastic bags, hazardous waste labels, plastic scoop or scraper.

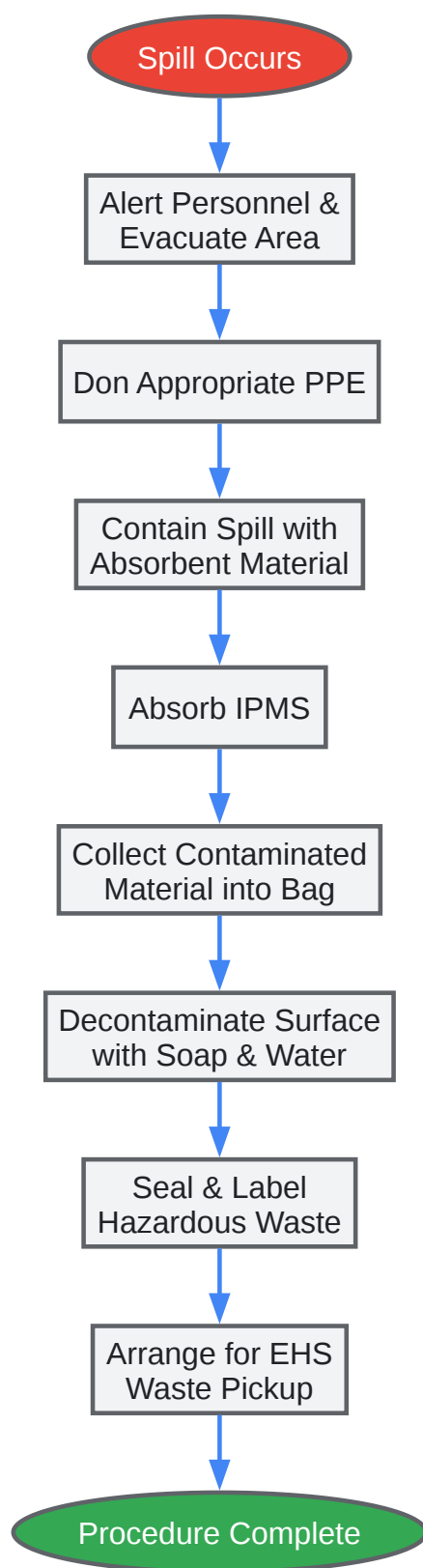
- Decontamination Solution: Mild soap and water solution.
- Paper towels.

Procedure:

- Immediate Response:
 - Alert others in the area and evacuate non-essential personnel.
 - If the spill is outside a fume hood, ensure the area is well-ventilated by opening sashes or windows if safe to do so.
- Don PPE: Put on all required PPE before approaching the spill.
- Containment:
 - If the spill is spreading, create a dike around the spill using absorbent material.
- Absorption:
 - Carefully cover the spill with the inert absorbent material, starting from the outside and working inwards.^[9]
 - Allow the absorbent to fully soak up the liquid.
- Collection:
 - Using a plastic scoop or scraper, carefully collect the contaminated absorbent material.
 - Place the material into a heavy-duty plastic bag.^[9]
- Decontamination:
 - Wipe the spill area with paper towels soaked in a mild soap and water solution.^[9]
 - Place the used paper towels into the same plastic bag.
- Packaging and Labeling:

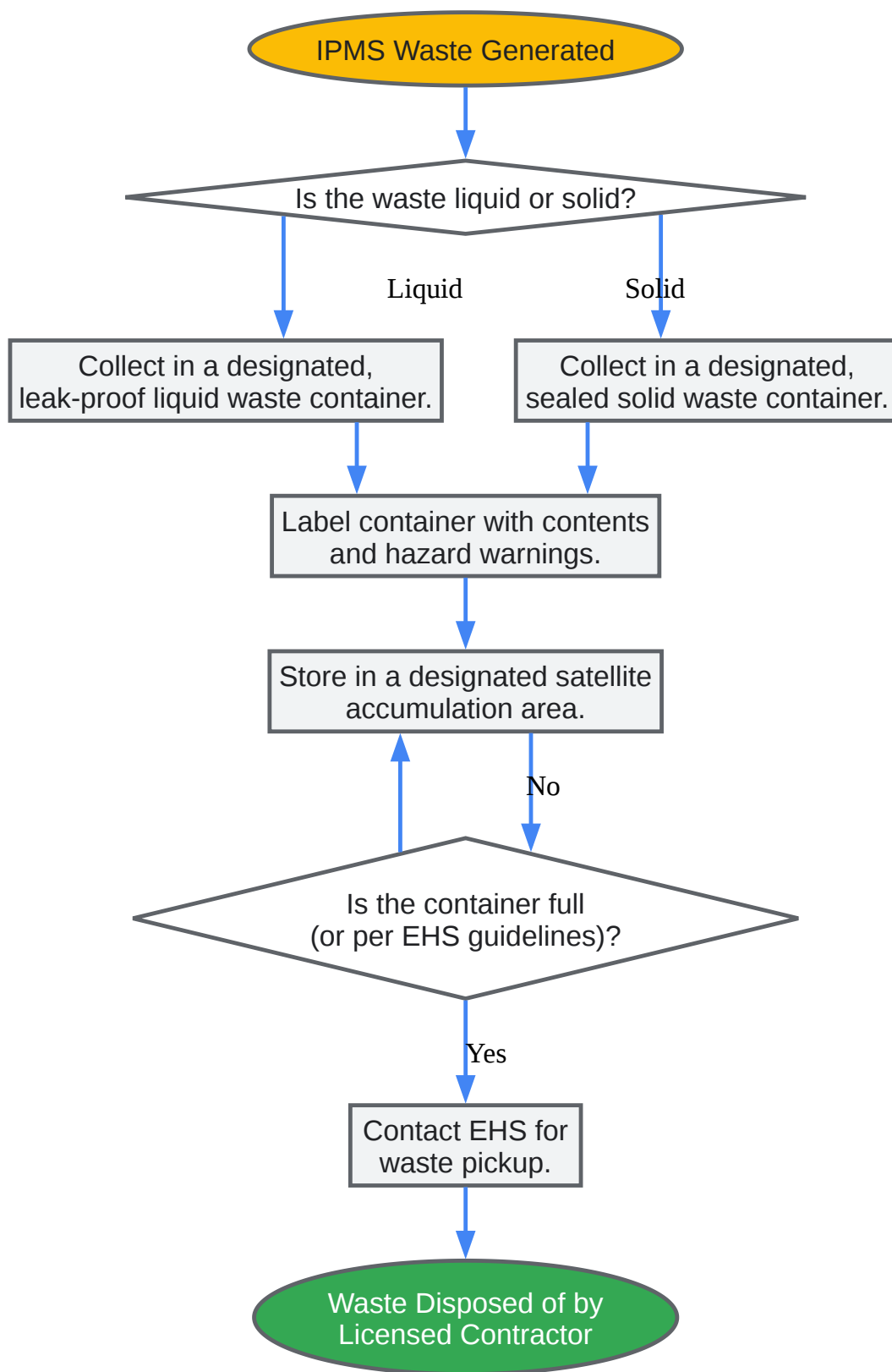
- Seal the plastic bag and place it inside a second plastic bag.[\[14\]](#)
- Attach a completed hazardous waste label to the outer bag, clearly identifying the contents as "**Isopropyl Methanesulfonate** spill debris".[\[9\]](#)
- Final Steps:
 - Remove PPE and wash hands thoroughly.
 - Arrange for the disposal of the hazardous waste through your institution's EHS department.

Visualizations



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Caption: Experimental workflow for IPMS spill cleanup.



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Caption: Decision tree for IPMS waste management.

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